

Application Notes and Protocols for AMG 193 in Xenograft Mouse Models

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Compound of Interest

Compound Name: ST-193

Cat. No.: B15604619

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Introduction

AMG 193 is a first-in-class, orally bioavailable, and selective MTA-cooperative protein arginine methyltransferase 5 (PRMT5) inhibitor.[1][2] It exhibits synthetic lethality in cancers with methylthioadenosine phosphorylase (MTAP) gene deletion.[1][3] MTAP deletion, occurring in approximately 10-15% of human cancers, leads to the accumulation of methylthioadenosine (MTA).[2][4] AMG 193 preferentially binds to the PRMT5-MTA complex, leading to potent and selective inhibition of PRMT5 enzymatic activity in MTAP-deleted cancer cells while sparing normal tissues.[1][3] This targeted inhibition induces DNA damage, cell cycle arrest at the G2/M phase, and aberrant mRNA splicing, ultimately resulting in tumor cell apoptosis and robust antitumor activity in preclinical xenograft models.[1][5]

These application notes provide detailed protocols for the use of AMG 193 in various xenograft mouse models, summarizing key dosage information and experimental procedures to guide researchers in their preclinical studies.

Quantitative Data Summary

The following tables summarize the recommended dosages of AMG 193 for different xenograft mouse models based on preclinical studies.

Table 1: AMG 193 Dosage in Cell Line-Derived Xenograft (CDX) Models[6]

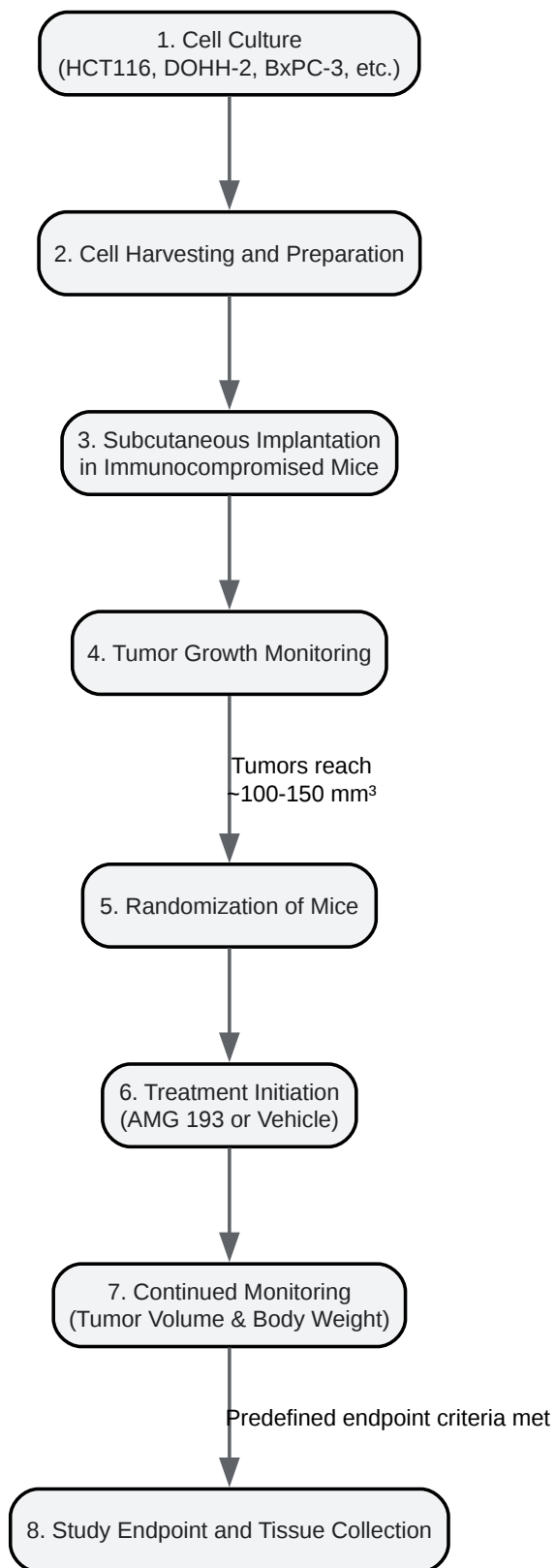
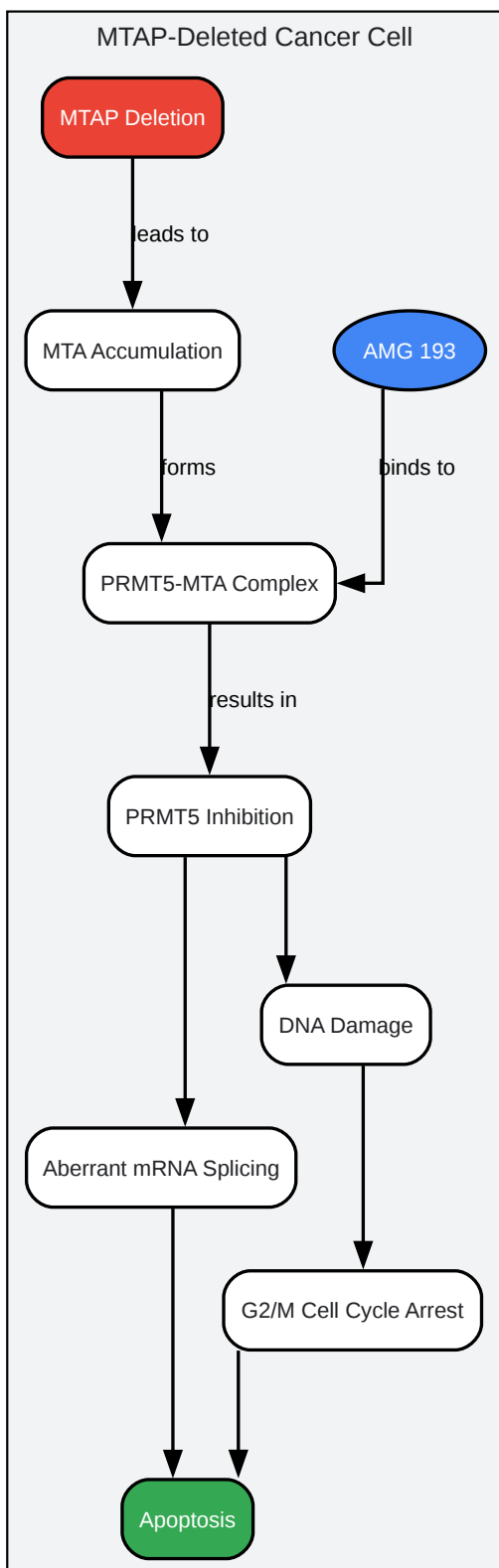
Cell Line	Cancer Type	Mouse Strain	AMG 193 Dosage (mg/kg, Oral, QD)
HCT116 (MTAP-deleted)	Colorectal Carcinoma	Athymic Nude or SCID	3, 10, 30, 100
DOHH-2	B-cell Lymphoma	SCID or NOD/SCID	10, 20, 30
BxPC-3	Pancreatic Adenocarcinoma	Athymic Nude	10, 30, 100
LU99	Non-Small Cell Lung Cancer	Athymic Nude	10, 25, 100
H838	Non-Small Cell Lung Cancer	Athymic Nude	10, 25, 100

Table 2: Summary of Antitumor Activity of AMG 193 in Xenograft Models[7]

Xenograft Model	Dosage (mg/kg, QD)	Tumor Growth Inhibition (TGI)
BxPC-3	100	96%
U87MG	100	88%

Signaling Pathway

The following diagram illustrates the mechanism of action of AMG 193 in MTAP-deleted cancer cells.



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